

# 3-(dipropylamino)propan-1-ol solubility data

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## Compound of Interest

Compound Name: 3-(dipropylamino)propan-1-ol

CAS No.: 34003-67-3

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An In-Depth Technical Guide to the Solubility of **3-(dipropylamino)propan-1-ol**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-(dipropylamino)propan-1-ol** is an amino alcohol with potential applications in various fields, including as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals. Its molecular structure, which combines a tertiary amine and a primary alcohol, imparts it with distinct physicochemical properties that are critical to understand for its effective use. A thorough knowledge of the solubility of **3-(dipropylamino)propan-1-ol** in different solvent systems is fundamental for its application in chemical synthesis, formulation development, and biological studies. This guide provides a comprehensive overview of the factors influencing its solubility and a detailed protocol for its experimental determination.

## Physicochemical Properties Influencing Solubility

The solubility of a compound is governed by its molecular structure and the interplay of intermolecular forces between the solute and the solvent. For **3-(dipropylamino)propan-1-ol**, the key structural features that dictate its solubility are:

- A Polar Hydroxyl Group (-OH): This group is capable of forming hydrogen bonds with polar solvents like water and alcohols, which is expected to contribute positively to its solubility in these solvents.
- A Tertiary Amine Group (-N(CH<sub>2</sub>CH<sub>2</sub>CH<sub>3</sub>)<sub>2</sub>): The nitrogen atom has a lone pair of electrons and can act as a hydrogen bond acceptor. In acidic conditions, this amine group can be protonated, forming a positively charged ammonium ion, which would significantly increase its aqueous solubility.
- Two Propyl Groups (-CH<sub>2</sub>CH<sub>2</sub>CH<sub>3</sub>): These alkyl chains are nonpolar and contribute to the lipophilicity of the molecule. The presence of two propyl groups increases the nonpolar surface area, which is expected to enhance its solubility in nonpolar organic solvents and decrease its solubility in water compared to its smaller analogs like 3-(dimethylamino)propan-1-ol.

A summary of the computed physicochemical properties of **3-(dipropylamino)propan-1-ol** is provided in the table below.

| Property                     | Value                             | Source     |
|------------------------------|-----------------------------------|------------|
| Molecular Formula            | C <sub>9</sub> H <sub>21</sub> NO | PubChem[1] |
| Molecular Weight             | 159.27 g/mol                      | PubChem[1] |
| XLogP3                       | 1.7                               | PubChem[1] |
| Hydrogen Bond Donor Count    | 1                                 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 2                                 | PubChem[1] |

The XLogP3 value of 1.7 indicates a moderate level of lipophilicity. This suggests that while it will have some water solubility due to the polar functional groups, it will also have an affinity for nonpolar environments.

## Expected Solubility Profile

Based on its molecular structure and physicochemical properties, the following solubility behavior for **3-(dipropylamino)propan-1-ol** is anticipated:

- In Polar Protic Solvents (e.g., Water, Ethanol): The presence of the hydroxyl and amino groups suggests that **3-(dipropylamino)propan-1-ol** will be soluble in polar protic solvents. The structurally related compound, n-propanol, is fully miscible with water[2][3][4][5]. However, the two bulky propyl groups in **3-(dipropylamino)propan-1-ol** will likely reduce its aqueous solubility compared to n-propanol. It is expected to be freely soluble in alcohols like ethanol, where both the polar and nonpolar parts of the molecule can interact favorably with the solvent.
- In Polar Aprotic Solvents (e.g., Acetone): **3-(dipropylamino)propan-1-ol** is expected to be soluble in polar aprotic solvents like acetone. The polar groups can interact with the dipole of the acetone molecule, and the propyl groups can interact with the methyl groups of acetone.
- In Nonpolar Solvents (e.g., Hexane): The principle of "like dissolves like" suggests that the two nonpolar propyl chains will promote solubility in nonpolar solvents like hexane[6]. While complete miscibility is not guaranteed due to the presence of the polar functional groups, significant solubility is expected.
- Effect of pH on Aqueous Solubility: As an amino alcohol, the aqueous solubility of **3-(dipropylamino)propan-1-ol** is expected to be highly dependent on pH. In acidic solutions, the tertiary amine will be protonated to form a cationic ammonium salt. This ionic species will have much stronger interactions with water molecules, leading to a significant increase in aqueous solubility[7][8]. Conversely, in basic solutions, the amine will be in its neutral, less polar form, resulting in lower aqueous solubility.

## Experimental Determination of Solubility: The Shake-Flask Method

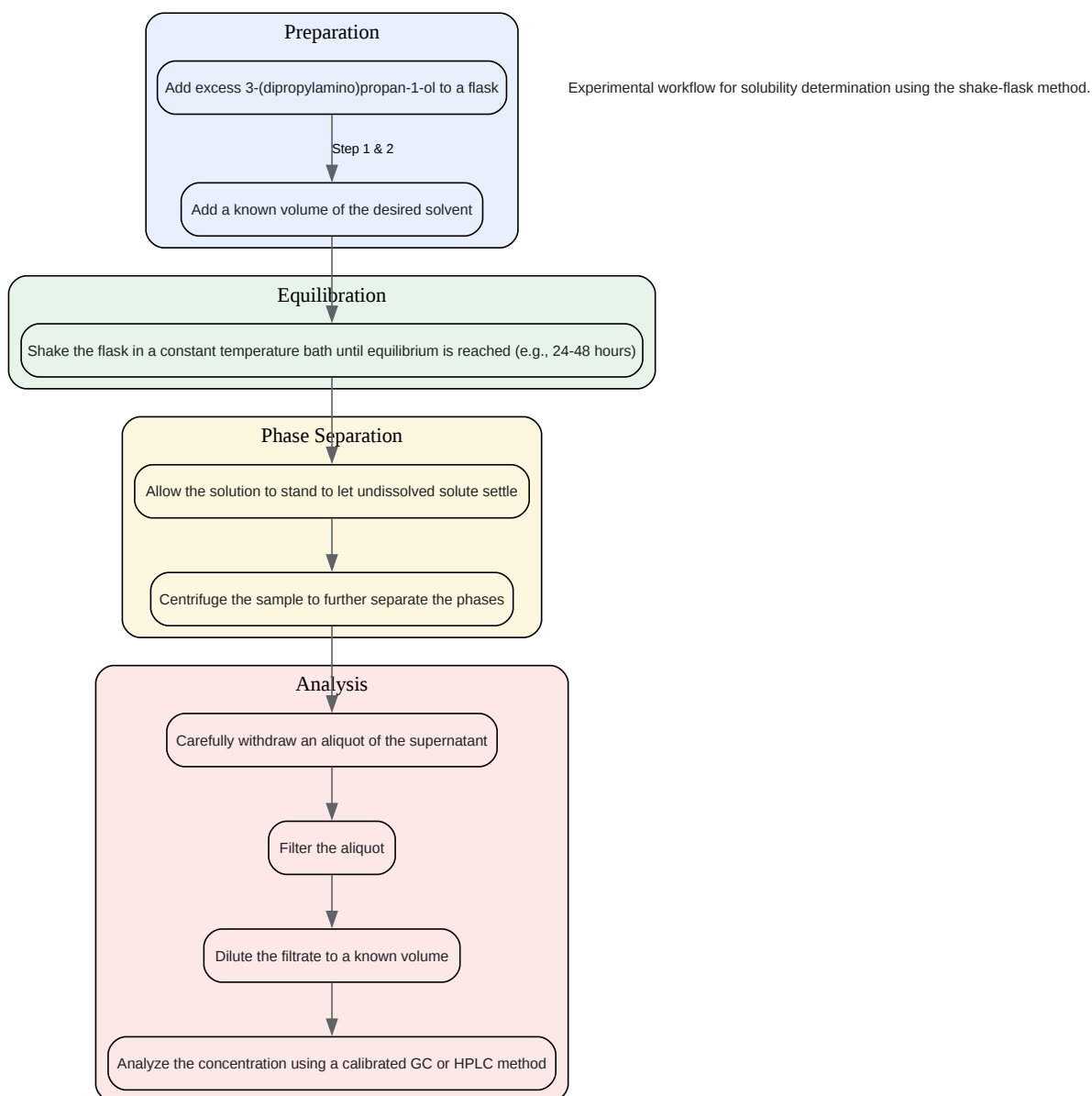
The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a substance[9][10]. The following is a detailed protocol for determining the solubility of **3-(dipropylamino)propan-1-ol**.

## Materials and Reagents

- **3-(dipropylamino)propan-1-ol** (high purity)
- Deionized water (or buffer of desired pH)
- Ethanol (analytical grade)
- Acetone (analytical grade)
- n-Hexane (analytical grade)
- Glass flasks with stoppers
- Constant temperature shaker bath
- Centrifuge
- Syringes and filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) for concentration analysis

## Experimental Workflow

The experimental workflow for the shake-flask method is illustrated in the diagram below.



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Caption: Experimental workflow for solubility determination using the shake-flask method.

## Step-by-Step Protocol

- Preparation of Saturated Solutions:
  - Add an excess amount of **3-(dipropylamino)propan-1-ol** to a series of glass flasks. An excess is necessary to ensure that a saturated solution is formed.
  - To each flask, add a known volume of the desired solvent (e.g., water, ethanol, acetone, hexane).
  - Securely stopper the flasks.
- Equilibration:
  - Place the flasks in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
  - Shake the flasks for a sufficient period to allow the system to reach equilibrium. This typically requires 24 to 48 hours. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been reached (i.e., the measured concentration does not change over time)[10].
- Phase Separation:
  - Remove the flasks from the shaker bath and allow them to stand at the same constant temperature to allow the undissolved **3-(dipropylamino)propan-1-ol** to settle.
  - To ensure complete separation of the undissolved solute, centrifuge the samples.
- Sampling and Analysis:
  - Carefully withdraw an aliquot of the clear supernatant using a syringe.
  - Filter the aliquot through a suitable filter (e.g., 0.45 µm PTFE) to remove any remaining undissolved microdroplets.
  - Accurately dilute the filtered sample with the appropriate solvent to a concentration within the calibrated range of the analytical instrument.

- Determine the concentration of **3-(dipropylamino)propan-1-ol** in the diluted sample using a validated analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC)[11][12]. A calibration curve should be prepared using standard solutions of known concentrations.
- Data Calculation and Reporting:
  - Calculate the solubility of **3-(dipropylamino)propan-1-ol** in the solvent at the specified temperature, taking into account the dilution factor.
  - Solubility is typically reported in units of g/100 mL, mg/L, or mol/L.
  - The experiment should be performed in triplicate to ensure the reproducibility of the results.

## Conclusion

While specific quantitative solubility data for **3-(dipropylamino)propan-1-ol** is not readily available in the public domain, an understanding of its physicochemical properties allows for a qualitative prediction of its solubility behavior in various solvents. The presence of both polar (hydroxyl and amino) and nonpolar (dipropyl) moieties suggests a versatile solubility profile. This guide provides a robust experimental framework based on the well-established shake-flask method to enable researchers to accurately and reliably determine the solubility of this compound. The data generated using this protocol will be invaluable for the advancement of research and development involving **3-(dipropylamino)propan-1-ol**.

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